

Technical Guide: Safety Data and Handling Precautions for Saflufenacil-d7

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Saflufenacil-d7

Cat. No.: B15557860

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Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for Saflufenacil. Specific data for the deuterated form, **Saflufenacil-d7**, is not extensively available. However, the safety and handling protocols for **Saflufenacil-d7** are considered to be analogous to the parent compound due to the nature of isotopic labeling. Researchers should always consult the most current Safety Data Sheet (SDS) provided by the supplier for the specific product in use.

Chemical Identification and Physical Properties

Saflufenacil is a herbicide belonging to the pyrimidinedione chemical class.^[1] It functions by inhibiting the enzyme protoporphyrinogen oxidase (PPO), which disrupts chlorophyll biosynthesis in plants, leading to cell membrane damage and plant death.^{[1][2]} **Saflufenacil-d7** is a deuterated analog of Saflufenacil, typically used as an internal standard in analytical testing.

Table 1: Physical and Chemical Properties of Saflufenacil

Property	Value	Source
IUPAC Name	N'-(2-chloro-4-fluoro-5-[1,2,3,6-tetrahydro-3-methyl-2,6-dioxo-4-(trifluoromethyl)pyrimidin-1-yl]benzoyl)-N-isopropyl-N-methylsulfamide	[1]
CAS Number	372137-35-4	[1][2]
Molecular Formula	C ₁₇ H ₁₇ ClF ₄ N ₄ O ₅ S	[1][2]
Molecular Weight	500.85 g/mol	[1][2]
Physical State	White powder	[1]
Melting Point	189.9 °C	[2][3]
Decomposition Temp.	Approx. 230 °C	[3]
Density	1.595 g/mL at 20 °C	[2][3]

| Solubility in Water | 2100 mg/L (at 20 °C) |[2] |

Hazard Identification and Toxicology

Saflufenacil is classified as having low acute toxicity via oral, dermal, and inhalation routes.[1]
[4] However, it is very toxic to aquatic life with long-lasting effects.[5]

Table 2: Summary of Toxicological Data for Saflufenacil

Toxicity Endpoint	Result	Species	Source
Acute Oral LD50	> 2000 mg/kg bw	Rat	[1][6]
Acute Dermal LD50	> 2000 mg/kg bw	Rat	[1]
Acute Inhalation LC50 (4-hr)	> 5.3 mg/L (> 5300 mg/m ³)	Rat	[1][6]
Eye Irritation	Slightly irritating / Minimal irritant	Rabbit	[1][6]
Skin Irritation	Slightly irritating / Not an irritant	Rabbit	[1][6]
Skin Sensitization	Not a sensitizer	Guinea pig	[1]
Carcinogenicity	Not likely carcinogenic to humans	Rat & Mouse	[7][8]
Mutagenicity	Not mutagenic or genotoxic in vitro/in vivo	Animal studies	[1]

| Aquatic Toxicity (Rainbow Trout) | > 120 mg/l | Fish | |

The primary target of Saflufenacil in mammals is the haematological system, with repeat-dose studies showing effects like anaemia.[1][4]

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling is crucial to minimize exposure risk. Operations should be conducted in a well-ventilated area.[9]

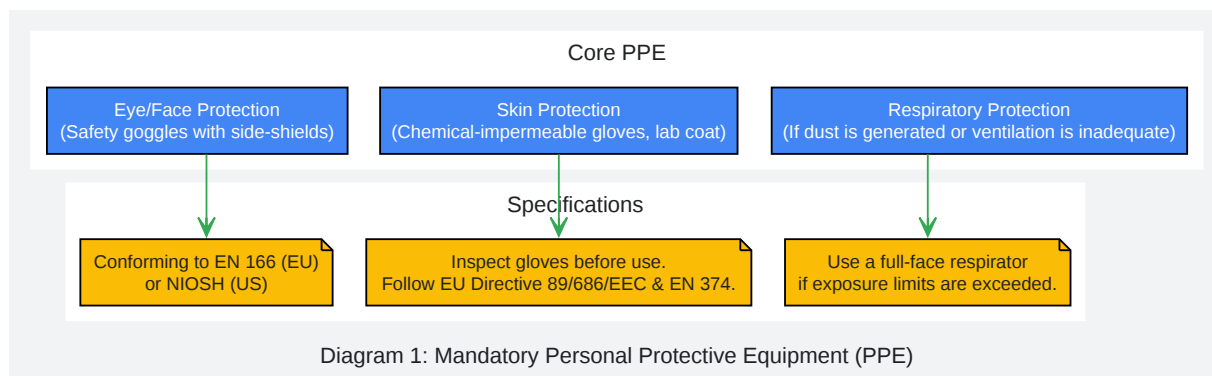
Engineering Controls

- Ventilation: Use in a well-ventilated place, such as a chemical fume hood, especially when handling the powder form to avoid dust formation.[9][10]

- Safety Stations: Eyewash stations and safety showers should be readily accessible.[10]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Saflufenacil-d7**.



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Caption: Diagram 1: Mandatory Personal Protective Equipment (PPE).

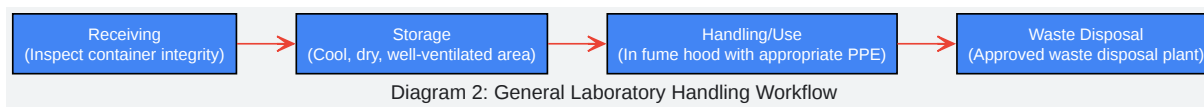
Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[9][10]
- Wash hands thoroughly after handling the substance.[10]
- Do not eat, drink, or smoke in the work area.[10]
- Remove and wash contaminated clothing before reuse.[11]

Safe Handling and Storage Protocol

A systematic approach to handling and storage ensures laboratory safety.

General Laboratory Workflow



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Caption: Diagram 2: General Laboratory Handling Workflow.

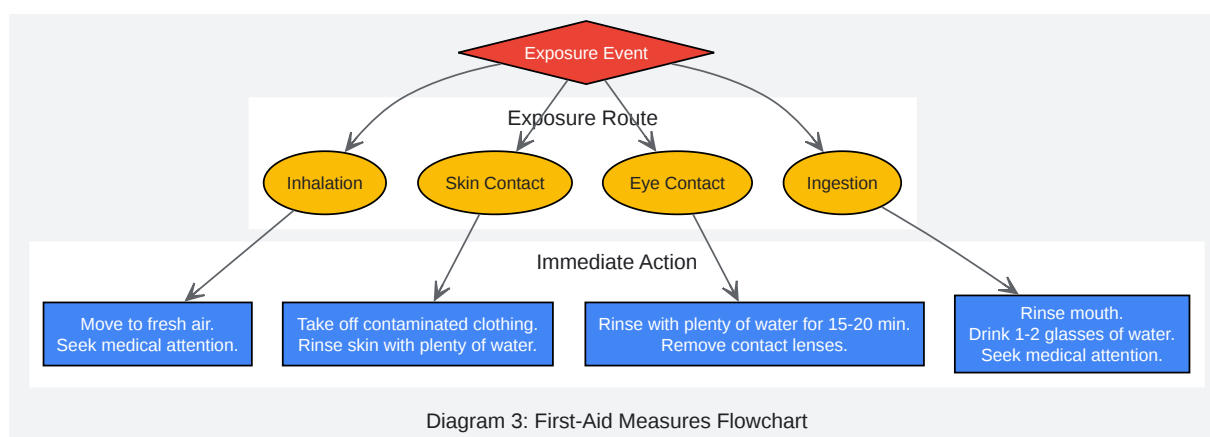
Storage Conditions

- Store the container tightly closed in a dry, cool, and well-ventilated place.[9]
- Keep away from food, drink, and animal feeding stuffs.[10]
- Store apart from incompatible materials, such as strong oxidizing agents.[9][10]

First-Aid and Emergency Procedures

Immediate and appropriate first-aid is critical in the event of an exposure.

First-Aid Measures by Exposure Route



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Caption: Diagram 3: First-Aid Measures Flowchart.

- In case of inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5][11]
- In case of skin contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water for 15-20 minutes.[9][11]
- In case of eye contact: Hold eyes open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing. [11]
- In case of ingestion: Have the person sip a glass of water if able to swallow. Do not give anything by mouth to an unconscious person. Call a poison control center or doctor for treatment advice.[11]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Wear appropriate PPE as described in Section 3.2. Avoid dust formation.[9]
- Environmental Precautions: Prevent the product from entering drains, surface water, or groundwater.[12]
- Containment: Collect spillage. Use spark-proof tools and explosion-proof equipment. Adhered or collected material should be promptly disposed of in suitable, closed containers. [9]

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).
- Conditions to Avoid: No specific data is available, but generally, avoid creating dust.
- Incompatible Materials: Strong oxidizing agents.[10]

- Hazardous Decomposition Products: No dangerous decomposition products are known under normal conditions of use.[13]

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References

- 1. apvma.gov.au [apvma.gov.au]
- 2. Saflufenacil - Wikipedia [en.wikipedia.org]
- 3. fao.org [fao.org]
- 4. The toxicity of Saflufenacil_Chemicalbook [chemicalbook.com]
- 5. hpc-standards.com [hpc-standards.com]
- 6. apps.who.int [apps.who.int]
- 7. Federal Register :: Saflufenacil; Pesticide Tolerances [federalregister.gov]
- 8. deq.mt.gov [deq.mt.gov]
- 9. echemi.com [echemi.com]
- 10. shardausa.com [shardausa.com]
- 11. carovail.com [carovail.com]
- 12. agrian-cg-fs1-production.s3.amazonaws.com [agrian-cg-fs1-production.s3.amazonaws.com]
- 13. agilent.com [agilent.com]
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